

An In-depth Technical Guide on 4-Amino-N-ethylbenzamide

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 4-Amino-N-ethylbenzamide

Cat. No.: B1268411

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This guide provides a detailed overview of the fundamental physicochemical properties of **4-Amino-N-ethylbenzamide**, tailored for researchers, scientists, and professionals in drug development.

Core Molecular Data

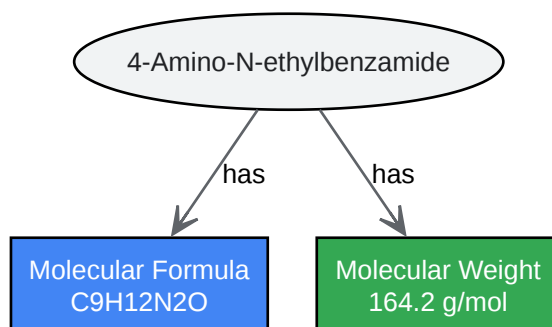
The essential molecular information for **4-Amino-N-ethylbenzamide** has been determined and is summarized below. These data points are critical for a range of applications, from experimental design to computational modeling.

| Parameter | Value | Source |
|-------------------|-------------|-----------------------------------|
| Molecular Formula | C9H12N2O | P&S Chemicals, ChemicalBook[1][2] |
| Molecular Weight | 164.2 g/mol | ChemicalBook[2] |
| CAS Number | 89399-17-7 | P&S Chemicals, ChemicalBook[1][2] |

This table provides a clear and concise summary of the key quantitative data for **4-Amino-N-ethylbenzamide**.

Visualization of Molecular Identity

To illustrate the relationship between the compound's name and its core identifiers, the following diagram has been generated.



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Fig. 1: Key molecular properties of **4-Amino-N-ethylbenzamide**.

Disclaimer: This document is intended for informational purposes for a technical audience. The experimental protocols for determining these values are standard in the field of analytical chemistry and are not detailed here.

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References

- 1. pschemicals.com [pschemicals.com]
- 2. 4-AMINO-N-ETHYLBENZAMIDE | 89399-17-7 [m.chemicalbook.com]
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